

# The Analytical Power of Fast Sulphon Black F: A Technical Guide

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## Compound of Interest

Compound Name: *Fast Sulphon Black F*

Cat. No.: *B1349302*

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**Fast Sulphon Black F** (FSBF), a sulfonated azo dye also known as Acid Black 32, is a versatile compound with significant applications in analytical chemistry, histology, and various industrial processes. Its utility is primarily derived from its intense color and its ability to form distinctively colored complexes with metal ions. This technical guide provides an in-depth review of the core applications of **Fast Sulphon Black F**, with a focus on its role as a complexometric indicator and its use in modern analytical techniques.

## Core Applications of Fast Sulphon Black F

**Fast Sulphon Black F** is utilized across several scientific and industrial domains. Its key features include high tinting power, excellent water solubility, and stability under typical laboratory conditions.<sup>[1]</sup> The primary applications are summarized below.

Application Area	Specific Use
Analytical Chemistry	Complexometric indicator for the determination of copper (II) ions via EDTA titration.[2][3][4][5]
Chromogenic reagent in spectrophotometric analysis of metal ions.[1]	
Recognition element in fiber optic chemical sensors for copper detection.	
Histology & Microscopy	General stain for enhancing microscopic images of tissue samples.[1]
Industrial Dyes	Dyeing and printing of textiles (cotton, wool, synthetic fibers) and paper products.[1][6]
Cosmetics	Colorant in some hair dyes and makeup formulations.[6]
Environmental Monitoring	Analysis of dye removal in wastewater treatment processes.[6]

## Complexometric Titration of Copper (II) Ions

The most prominent and well-documented application of **Fast Sulphon Black F** is as a highly selective indicator for the complexometric titration of copper (II) ions with ethylenediaminetetraacetic acid (EDTA).[2][3][7]

In an ammoniacal solution, **Fast Sulphon Black F** forms a purple or crimson-colored complex with Cu(II) ions.[7] During the titration, EDTA, being a stronger chelating agent, progressively displaces the FSBF from the copper ions.[2][7] This displacement results in a sharp and distinct color change from purple to green at the endpoint, allowing for accurate quantification of the copper concentration.[2][8] The presence of ammonia is crucial for the formation of the initial colored complex.[8]

## Experimental Protocol: Complexometric Titration of Copper (II)

This protocol outlines the direct titration of a copper (II) solution using a standardized EDTA solution and **Fast Sulphon Black F** as the indicator.

#### Reagents and Solutions:

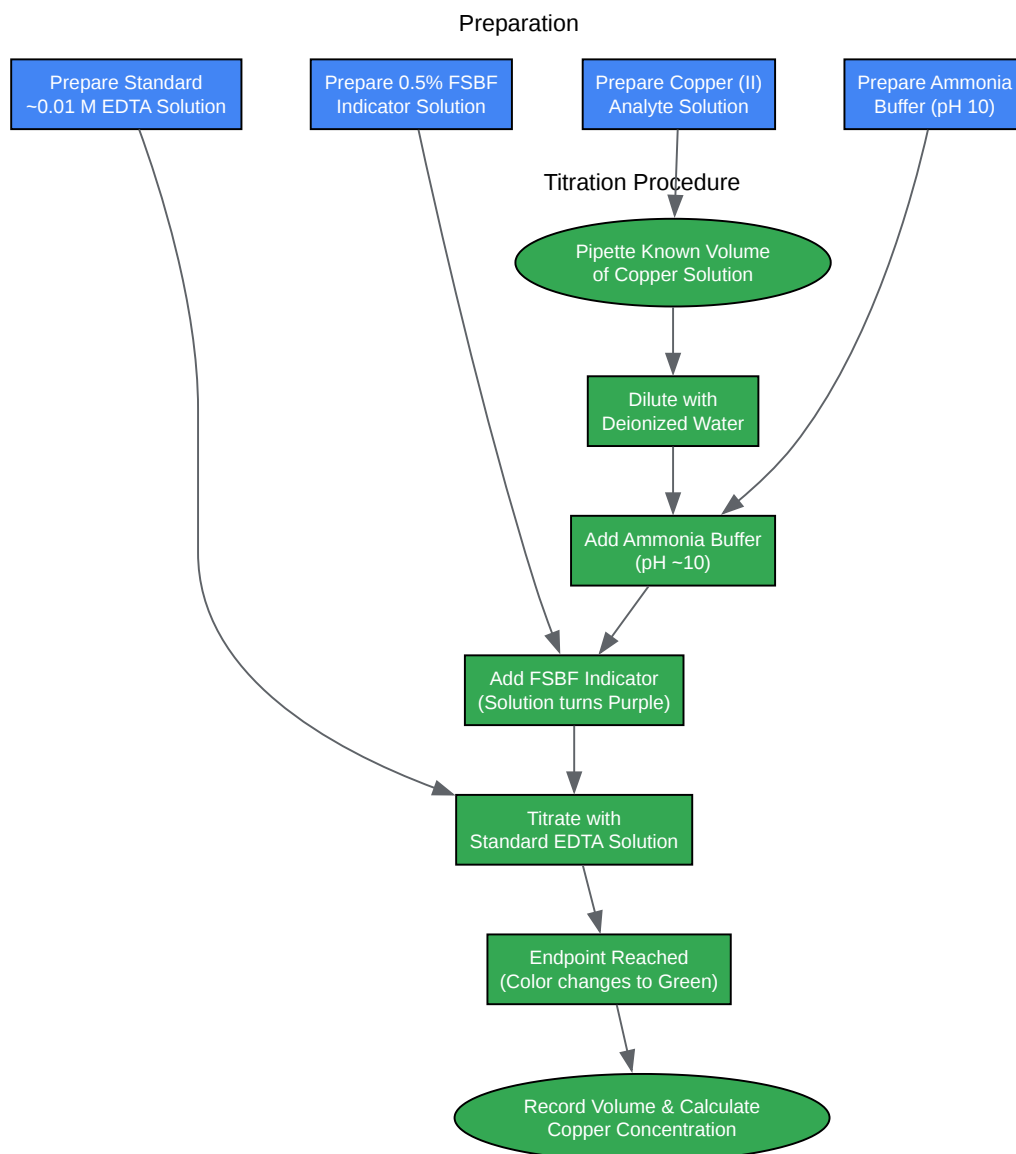
Reagent/Solution	Preparation
Standard ~0.01 M EDTA Solution	Dissolve 3.722 g of disodium EDTA dihydrate ( $\text{Na}_2\text{EDTA}\cdot 2\text{H}_2\text{O}$ ) in deionized water and dilute to 1 L in a volumetric flask. <sup>[6]</sup> For a 0.02 M solution, dissolve 7.445 g in 1 L. <sup>[6]</sup>
Ammonia-Ammonium Ion Buffer (pH 10)	Dissolve 17.5 g of ammonium chloride ( $\text{NH}_4\text{Cl}$ ) in 142 mL of concentrated ammonia solution (sp. gr. 0.88-0.90) and dilute to 250 mL with deionized water. <sup>[9]</sup> Alternatively, dissolve 5.40 g of $\text{NH}_4\text{Cl}$ and 35.0 mL of 10 M ammonia solution in 100 mL of deionized water. <sup>[10]</sup>
Fast Sulphon Black F Indicator Solution (0.5% w/v)	Dissolve 0.5 g of Fast Sulphon Black F powder in 100 mL of deionized water. <sup>[1]</sup> <sup>[11]</sup>
Copper (II) Solution (Analyte)	A solution of a copper salt (e.g., $\text{CuSO}_4$ ) of unknown concentration.

#### Titration Procedure:

- Pipette a known volume (e.g., 10.0 mL) of the copper solution into a conical flask.
- Dilute the sample with approximately 50 mL of deionized water.
- Add 5 mL of the ammonia-ammonium ion buffer solution to adjust the pH to approximately 10.<sup>[8]</sup>
- Add 2-3 drops of the **Fast Sulphon Black F** indicator solution. The solution should turn a purple or crimson color.<sup>[8]</sup>
- Titrate the solution with the standardized EDTA solution from a burette.

- The endpoint is reached when the color of the solution changes sharply from purple to a distinct dark green.[\[5\]](#)[\[8\]](#)
- Record the volume of EDTA solution used.
- Calculate the concentration of copper in the original sample.

## Workflow for Copper (II) Titration using Fast Sulphon Black F

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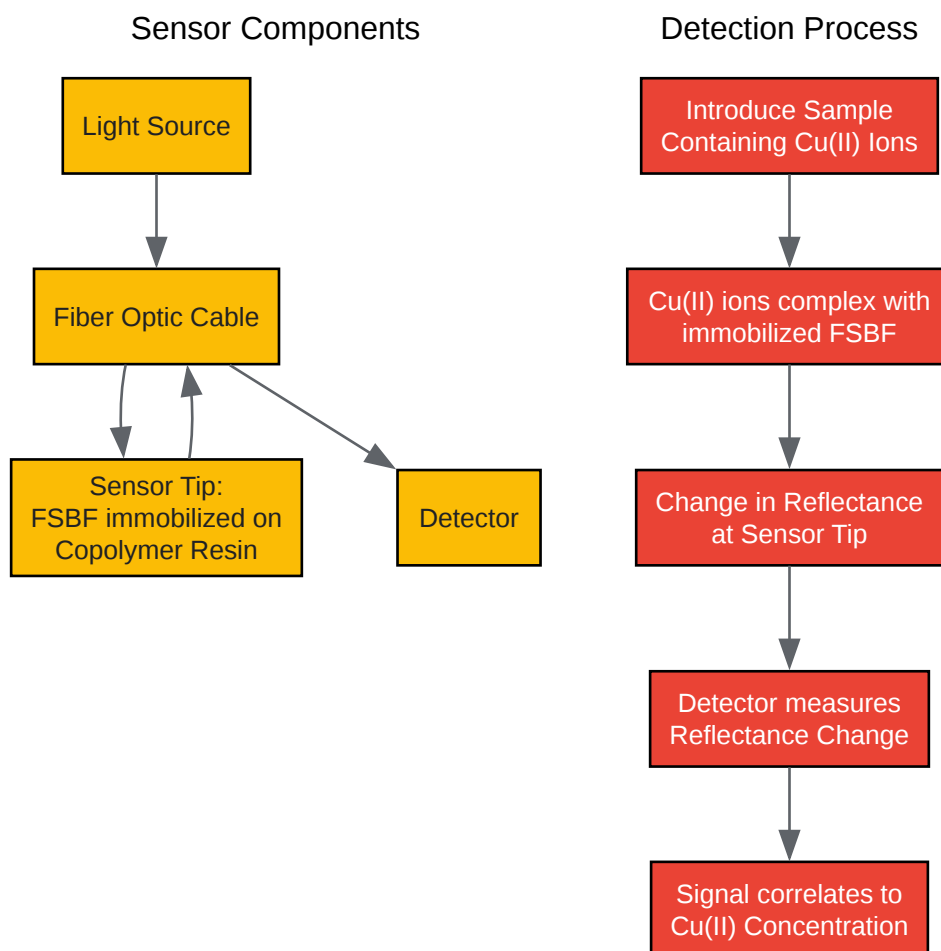
Caption: Workflow for the complexometric titration of Copper (II) ions.

## Spectrophotometric and Sensor Applications

The distinct color change of **Fast Sulphon Black F** upon complexation with metal ions also makes it a valuable reagent for spectrophotometric analysis.<sup>[1]</sup> The formation of the metal-FSBF complex can be quantified using UV-Visible spectrophotometry to determine the concentration of the metal ion.<sup>[1]</sup>

A significant advancement in this area is the integration of **Fast Sulphon Black F** into fiber optic chemical sensors for the detection of copper (II) ions. In one such application, the dye was immobilized on a copolymer resin. The sensor operates by measuring the change in reflectance as the immobilized dye interacts with copper ions. This method demonstrated a linear response to Cu(II) concentrations in the range of 11–127 ppm at an optimal pH of 9.5, with a limit of detection of 10 ppm. The sensor could be regenerated using an EDTA solution.

## Logical Diagram of FSBF-Based Fiber Optic Copper Sensor



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Caption: Logical diagram of a fiber optic sensor using immobilized FSBF.

## Use in Histology and Other Fields

While described as a histology and microscopy stain used to enhance the visibility of cellular structures, specific, detailed protocols for the use of **Fast Sulphon Black F** in this capacity are not readily available in published literature.[1] This suggests that its application in histology may be less common or specialized compared to its well-defined role in analytical chemistry.

In the textile and paper industries, its excellent solubility and high staining ability make it an effective dye for achieving deep and durable black coloration.[1][6] Its use in cosmetics is for similar coloring purposes.[6]

## Toxicological Information

As with any chemical, appropriate safety precautions should be taken when handling **Fast Sulphon Black F**. Some azo dyes have been studied for their potential to interact with DNA. It is designated for research use only and is not intended for human or veterinary use.

## Conclusion

**Fast Sulphon Black F** is a robust and versatile sulfonated azo dye with its most significant and well-characterized application being the complexometric determination of copper (II) ions. Its sharp and selective color change in the presence of copper and EDTA makes it an invaluable indicator for titrimetric analysis. While its applications extend to spectrophotometry, advanced chemical sensors, and various industrial dyeing processes, its role in routine histological staining is less defined. For researchers and professionals in analytical chemistry and drug development, **Fast Sulphon Black F** offers a reliable and cost-effective tool for the precise quantification of copper.

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